

"tert-Butyl (S)-(-)-lactate molecular weight and formula"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl (S)-(-)-lactate*

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An In-depth Technical Guide to **tert-Butyl (S)-(-)-lactate**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, precise and readily available data on chemical compounds is paramount. This document provides core molecular information for **tert-Butyl (S)-(-)-lactate**.

Chemical Identity

tert-Butyl (S)-(-)-lactate is a chiral ester of lactic acid.^[1] It serves as a versatile intermediate in the synthesis of optically active compounds.^[1]

Molecular Data

The fundamental molecular properties of **tert-Butyl (S)-(-)-lactate** are summarized in the table below. These values are calculated based on the atomic weights of the constituent elements and the compound's empirical formula.

| Property | Value | Source |
|-------------------|---|-----------------|
| Molecular Formula | C ₇ H ₁₄ O ₃ | [2][3] |
| Molecular Weight | 146.18 g/mol | [2][3][4][5][6] |

Structural Information

The structural representation of **tert-Butyl (S)-(-)-lactate** provides a clear visualization of its atomic arrangement and functional groups.

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